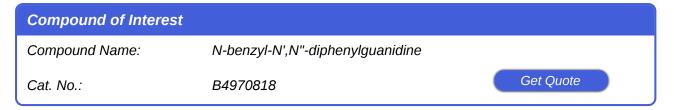


A Technical Guide to Substituted Diphenylguanidines: Focus on N-benzyl-N',N''diphenylguanidine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-benzyl-N',N"-diphenylguanidine**, a substituted guanidine derivative. Due to the limited availability of direct experimental data for this specific compound, this document leverages information on the closely related and well-characterized N,N'-diphenylguanidine (DPG) as a foundational reference. The guide covers the CAS number and properties of DPG, outlines a putative synthesis for **N-benzyl-N',N"-diphenylguanidine**, and includes detailed diagrams to illustrate chemical structures and synthetic pathways.

Chemical Identity and Properties of N,N'-Diphenylguanidine

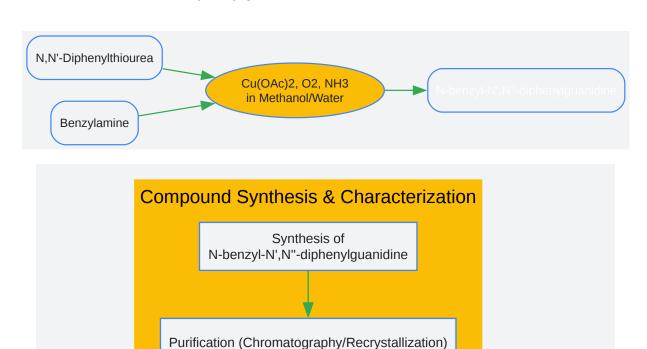
While a specific CAS number for **N-benzyl-N',N''-diphenylguanidine** is not readily available in public databases, the parent compound, N,N'-diphenylguanidine (also known as 1,3-diphenylguanidine or DPG), is well-documented. It serves as a crucial reference point for understanding the general characteristics of this class of compounds.

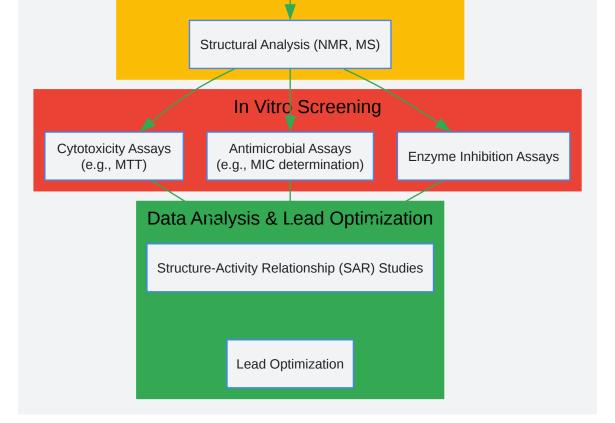
CAS Number: 102-06-7[1][2][3][4][5][6][7][8]

The isomeric N,N-diphenylguanidine has the CAS number 20277-92-3.[9]



Chemical Structure of N,N'-Diphenylguanidine:





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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. fishersci.com [fishersci.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. N,N'-Diphenylguanidin Wikipedia [de.wikipedia.org]
- 5. 1,3-Diphenylguanidine CAS#: 102-06-7 [m.chemicalbook.com]
- 6. Guanidine, N,N'-diphenyl- (CAS 102-06-7) Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. lookchem.com [lookchem.com]
- 8. Diphenylguanidine | C13H13N3 | CID 7594 PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. N,N-Diphenylguanidine | C13H13N3 | CID 14657 PubChem [pubchem.ncbi.nlm.nih.gov]
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